

physical and chemical properties of 2,6-diisopropylnaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diisopropylnaphthalene

Cat. No.: B042965

[Get Quote](#)

An In-depth Technical Guide to **2,6-Diisopropylnaphthalene**

Abstract

2,6-Diisopropylnaphthalene (2,6-DIPN) is an organic compound with the chemical formula $C_{16}H_{20}$.^{[1][2]} It is a white, colorless solid and one of several isomers of diisopropylnaphthalene. ^[1] This document provides a comprehensive overview of the physical and chemical properties of **2,6-diisopropylnaphthalene**, intended for researchers, scientists, and professionals in drug development. It includes detailed data on its properties, experimental protocols for its synthesis and analysis, and a summary of its primary applications and safety information.

Chemical Identity

2,6-Diisopropylnaphthalene is a derivative of naphthalene with isopropyl groups substituted at the 2 and 6 positions.

Identifier	Value
IUPAC Name	2,6-di(propan-2-yl)naphthalene[1][3]
Synonyms	2,6-DIPN, 2,6-bis(1-methylethyl)naphthalene[1][3][4]
CAS Number	24157-81-1[1][5]
Chemical Formula	C ₁₆ H ₂₀ [1][2]
Molecular Weight	212.33 g/mol [3][5]
SMILES	<chem>CC(C)c1ccc2cc(ccc2c1)C(C)C</chem> [5]

Physical Properties

The physical properties of **2,6-diisopropylnaphthalene** are summarized in the table below.

Property	Value	Source
Appearance	White to almost white powder or colorless solid.[1][6]	[1][6]
Melting Point	67-70 °C[6]	[6]
Boiling Point	279.3 °C[6]	[6]
Density	0.9560 g/cm ³ (estimate)[6]	[6]
Vapor Pressure	0.08 Pa at 25°C[6]	[6]
Flash Point	140 °C (284 °F)[5][6]	[5][6]
Solubility	Partly miscible in water. Soluble in acetonitrile (slightly), chloroform (slightly), and methanol.[4][6]	[4][6]
Refractive Index	1.5774 (estimate)[6]	[6]

Chemical Properties

Reactivity and Stability: **2,6-Diisopropylnaphthalene** is generally stable under normal temperatures and pressures.[7] However, it can undergo vigorous, sometimes explosive, reactions with strong oxidizing agents.[6] It can also react exothermically with bases and diazo compounds.[6] Friedel-Crafts acylation of naphthalene using benzoyl chloride, catalyzed by AlCl_3 , must be conducted above the melting point of the mixture to avoid a violent reaction.[6]

Hazardous Decomposition Products: Combustion of **2,6-diisopropylnaphthalene** can produce carbon monoxide, carbon dioxide, and other irritating and toxic fumes and gases.[4][7]

Spectroscopic Data

Spectroscopy	Data
Mass Spectrometry	The base peak is observed at m/z 197, corresponding to the loss of a CH_3 radical. The molecular ion peak is at m/z 212, and another significant peak is at m/z 155, resulting from the loss of a C_4H_9 group.[3][8]
Infrared (IR) Spectroscopy	IR spectral data is available and can be found in the NIST WebBook.[9]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR spectral data are available from various sources, including SpectraBase and SpringerMaterials.[3][10]

Experimental Protocols

Synthesis of 2,6-Diisopropylnaphthalene

A common method for the synthesis of **2,6-diisopropylnaphthalene** is the shape-selective isopropylation of naphthalene.[11]

- Reactants: Naphthalene and propylene (or isopropanol).[12]
- Catalyst: An acidic catalyst, such as a synthetic Mordenite (a type of zeolite), is often used to achieve high selectivity for the 2,6-isomer.[11][13]

- **Reaction Conditions:** The reaction is typically carried out in a vertical cylindrical bubble column reactor. Naphthalene and the solid phosphoric acid catalyst are added to the reactor, which is then sealed. A mixed gas of propylene and nitrogen is bubbled through the reactor. The reaction temperature is maintained at 220°C for 3 hours to produce a mixture of isopropyl naphthalenes.[12]
- **Rearrangement:** The resulting mixture then undergoes a rearrangement reaction in a stirred reactor with the addition of more solid phosphoric acid catalyst at a temperature of 250°C and a pressure of 1.0 MPa for 2.5 hours.[12]
- **Purification:** The final product mixture is purified by reduced pressure distillation to separate the diisopropyl naphthalene isomers.[12]

Purification by Crystallization

Static melt crystallization can be employed to further purify 2,6-DIPN from its isomers, achieving a purity of ≥99%.[14]

Analytical Method: Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

An analytical method for the quantification of 2,6-DIPN in agricultural products has been developed using GC-MS/MS.[8]

- **Sample Preparation:** Samples are extracted, partitioned, and purified using a Florisil® cartridge.[8]
- **Chromatography:** An HP-5MS column is commonly used for the separation of 2,6-DIPN.[8]
- **Mass Spectrometry:** Tandem mass spectrometry (MS/MS) is used for detection due to its high selectivity and sensitivity. Multiple reaction monitoring (MRM) is optimized for the analysis.[8]
- **Quantification:** A matrix-matched calibration curve is prepared to mitigate matrix effects.[8] The limit of detection (LOD) and limit of quantification (LOQ) of the instrument in sample analyses have been reported as 0.0004 and 0.00125 µg/mL, respectively, with a method LOQ of 0.01 mg/kg.[8]

Applications

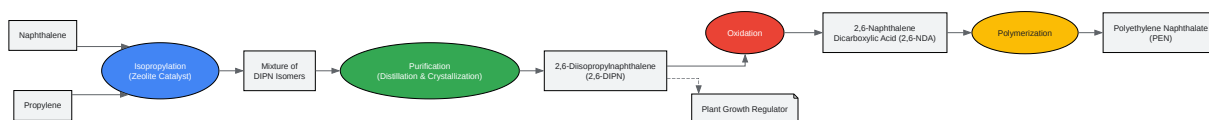
- **Chemical Intermediate:** 2,6-DIPN is a precursor for the synthesis of 2,6-naphthalene dicarboxylic acid (2,6-NDA), which is an important monomer for producing advanced polyester materials and liquid crystalline polymers like polyethylene naphthalate (PEN).[11][15]
- **Plant Growth Regulator:** It is used to inhibit the sprouting of stored potatoes, often in combination with chlorpropham.[1]
- **Solvent:** The mixture of diisopropylnaphthalene isomers is used as a solvent in carbonless copy paper.[16]

Safety and Toxicology

2,6-Diisopropylnaphthalene is considered a hazardous substance.[4]

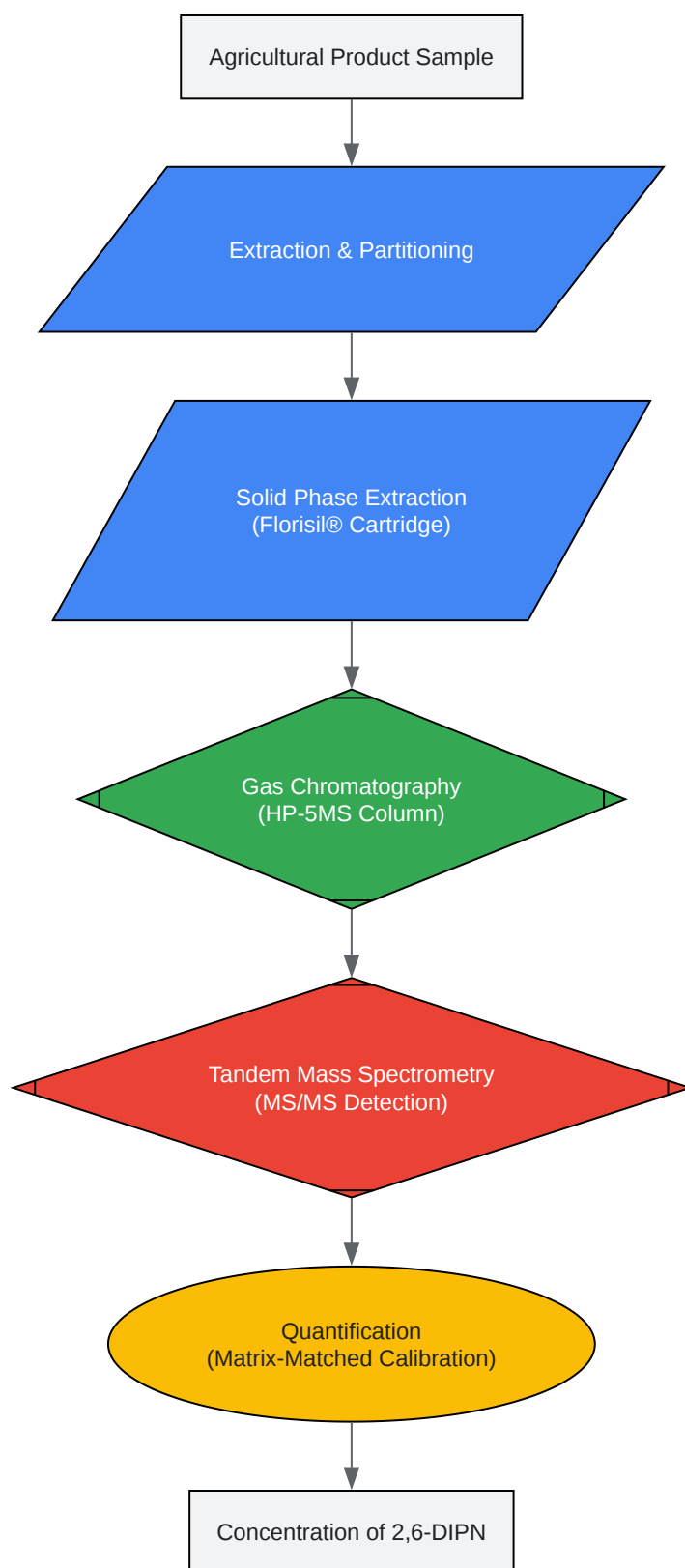
Hazard Information	Details
Toxicity	Oral (rat) LD50: >3900 mg/kg.[4] It may be damaging to health upon accidental ingestion.[4]
Irritation	May cause eye, skin, respiratory, and digestive tract irritation.[4][7]
Chronic Effects	Prolonged exposure to naphthalene and its congeners has been associated with cataracts in animals and workers.[4]
Environmental Hazards	Very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[4]

Diagrams



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of 2,6-DIPN and its application in producing PEN.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of 2,6-DIPN using GC-MS/MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Diisopropylnaphthalene - Wikipedia [en.wikipedia.org]
- 2. 2,6-Diisopropylnaphthalene [webbook.nist.gov]
- 3. 2,6-Diisopropylnaphthalene | C₁₆H₂₀ | CID 32241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. 2,6-Diisopropylnaphthalene AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2,6-DIISOPROPYLNAPHTHALENE | 24157-81-1 [chemicalbook.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. Development and validation of an analytical method for the quantification of 2,6-diisopropylnaphthalene in agricultural products using GC-MS/MS -Analytical Science and Technology | Korea Science [koreascience.kr]
- 9. 2,6-Diisopropylnaphthalene [webbook.nist.gov]
- 10. spectrabase.com [spectrabase.com]
- 11. Preparation of 2,6-Diisopropylnaphthalene(2,6-DIPN) by the Shape-Selective Isopropylation of Naphthalene over Synthetic Mordenite [cjcj.jlu.edu.cn]
- 12. CN101130478B - Method for preparing high purity 2, 6-diisopropyl naphthalene - Google Patents [patents.google.com]
- 13. Shape-selective synthesis of 2,6-diisopropylnaphthalene over H-mordenite catalyst - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 14. researchgate.net [researchgate.net]
- 15. Separation of Diisopropylnaphthalene Isomers: Advances and Challenges in the Petrochemical Industry - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Diisopropylnaphthalenes - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [physical and chemical properties of 2,6-diisopropylnaphthalene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b042965#physical-and-chemical-properties-of-2-6-diisopropylnaphthalene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com